

An In-depth Technical Guide to Benzyl (3-oxocyclobutyl)carbamate: Discovery and Synthesis

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Compound of Interest

Compound Name: Benzyl (3-oxocyclobutyl)carbamate

Cat. No.: B173344

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl (3-oxocyclobutyl)carbamate**, a key intermediate in the synthesis of pharmaceutically active compounds. The document details its chemical properties, a prominent synthetic route with a detailed experimental protocol, and its role in the development of targeted therapies.

Introduction

Benzyl (3-oxocyclobutyl)carbamate (CAS No. 130369-36-7) is a carbamate-protected aminocyclobutanone derivative. Its structural features, particularly the strained four-membered ring and the versatile carbamate protecting group, make it a valuable building block in medicinal chemistry. The benzyloxycarbonyl (Cbz) group provides a stable yet readily cleavable protecting group for the amine functionality, facilitating multi-step synthetic sequences. This intermediate is notably employed in the synthesis of Janus kinase (JAK) inhibitors, such as Abrocitinib, which are at the forefront of treating inflammatory diseases.^{[1][2][3]}

Physicochemical Properties

A summary of the key physicochemical properties of **Benzyl (3-oxocyclobutyl)carbamate** is presented in Table 1.

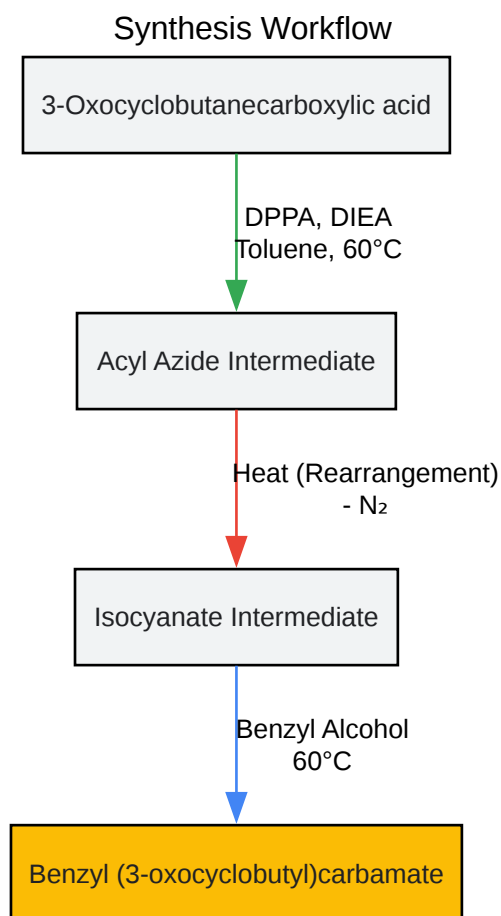
Property	Value
CAS Number	130369-36-7
Molecular Formula	C ₁₂ H ₁₃ NO ₃
Molecular Weight	219.24 g/mol
Appearance	Off-white to yellow solid
Boiling Point	403.3 ± 44.0 °C (Predicted)
Density	1.22 g/cm ³ (Predicted)
Storage Temperature	2-8°C
Synonyms	N-(Benzyloxycarbonyl)-3-aminocyclobutanone, 3-(Cbz-amino)cyclobutanone

Synthesis of Benzyl (3-oxocyclobutyl)carbamate

The most prominently documented synthesis of **Benzyl (3-oxocyclobutyl)carbamate** proceeds via a Curtius rearrangement of 3-oxocyclobutanecarboxylic acid. This reaction provides a reliable method for the introduction of the amine functionality with concomitant protection.

Synthetic Workflow

The overall synthetic transformation is depicted in the workflow diagram below.



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Caption: Synthetic pathway for **Benzyl (3-oxocyclobutyl)carbamate**.

Experimental Protocol

The following protocol is a detailed methodology for the synthesis of **Benzyl (3-oxocyclobutyl)carbamate**.^[4]

Materials:

- 3-Oxocyclobutanecarboxylic acid
- Diphenylphosphoryl azide (DPPA)
- N,N-Diisopropylethylamine (DIEA)

- Benzyl alcohol
- Toluene
- Petroleum ether
- Ethyl acetate
- Argon gas supply
- Standard laboratory glassware for organic synthesis

Procedure:

- To a solution of 3-oxocyclobutanecarboxylic acid (1.0 g, 8.77 mmol) and DIEA (1.92 g, 14.92 mmol) in toluene (8 mL) under an argon atmosphere, add DPPA (2.89 g, 10.52 mmol) at room temperature.
- Heat the reaction mixture to 60°C and maintain for 3 hours.
- Add benzyl alcohol (1.14 g, 10.52 mmol) to the reaction mixture.
- Continue stirring at 60°C overnight.
- Upon completion of the reaction, concentrate the mixture under reduced pressure.
- Purify the residue by silica gel column chromatography using a mobile phase of petroleum ether:ethyl acetate (8:1) to afford the target compound.

Quantitative Data

The synthesis yields quantitative data as summarized in Table 2.

Parameter	Value
Yield	240 mg (50%)
¹ H NMR (500 MHz, CDCl ₃)	δ 7.38-7.33 (m, 5H), 5.12 (d, J = 7.5 Hz, 2H), 4.34-4.33 (brs, 1H), 3.44-3.39 (m, 2H), 3.10-3.07 (brs, 2H) ppm
ESI-MS (m/z)	220.2 [M + 1] ⁺

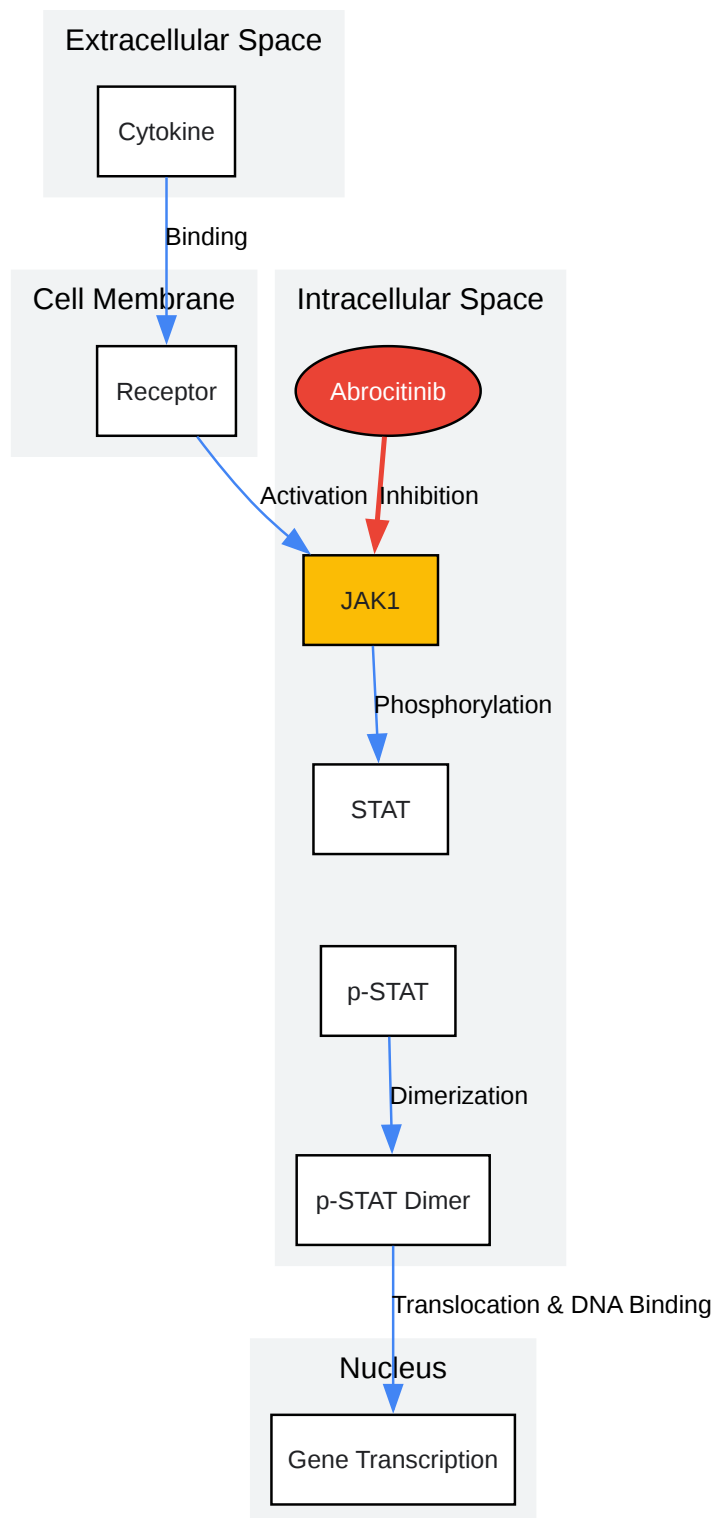
Application in Drug Discovery: Synthesis of Abrocitinib

Benzyl (3-oxocyclobutyl)carbamate is a crucial intermediate in the synthesis of Abrocitinib, a selective Janus kinase 1 (JAK1) inhibitor. Abrocitinib is approved for the treatment of moderate-to-severe atopic dermatitis. The cyclobutyl moiety of the intermediate forms a core part of the final drug structure.

The JAK-STAT Signaling Pathway

Abrocitinib exerts its therapeutic effect by inhibiting the JAK1 enzyme, which is a key component of the JAK-STAT signaling pathway. This pathway is critical for mediating the biological effects of numerous cytokines involved in inflammatory and immune responses. The diagram below illustrates the mechanism of action of Abrocitinib within this pathway.

JAK-STAT Signaling Pathway and Abrocitinib's Mechanism of Action

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Caption: Abrocitinib inhibits JAK1, blocking cytokine signaling.

Conclusion

Benzyl (3-oxocyclobutyl)carbamate is a synthetically important molecule whose preparation via the Curtius rearrangement is a reliable and well-documented process. Its role as a key intermediate in the synthesis of the JAK1 inhibitor Abrocitinib highlights its significance in the development of modern therapeutics for inflammatory diseases. The detailed synthetic protocol and understanding of its application in the context of the JAK-STAT signaling pathway provide a solid foundation for researchers and drug development professionals working in this area.

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